

Personal protective equipment for handling 80-O16B

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Compound of Interest

Compound Name: 80-O16B

Cat. No.: B10829782

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Essential Safety and Handling Guide for 80-O16B

For researchers, scientists, and drug development professionals working with the ionizable cationic lipidoid **80-O16B**, this guide provides critical safety and logistical information. Adherence to these protocols is essential for ensuring laboratory safety and proper handling of this compound.

Chemical and Physical Properties of 80-O16B

A summary of the key quantitative data for **80-O16B** is presented below for easy reference.

Property	Value
CAS Number	1624618-02-5
Molecular Formula	C ₃₉ H ₇₈ N ₂ O ₄ S ₄
Formula Weight	767.3 g/mol
Purity	≥98%
Formulation	A 10 mg/ml solution in ethanol
Storage Temperature	-20°C

Hazard Identification and Personal Protective Equipment (PPE)

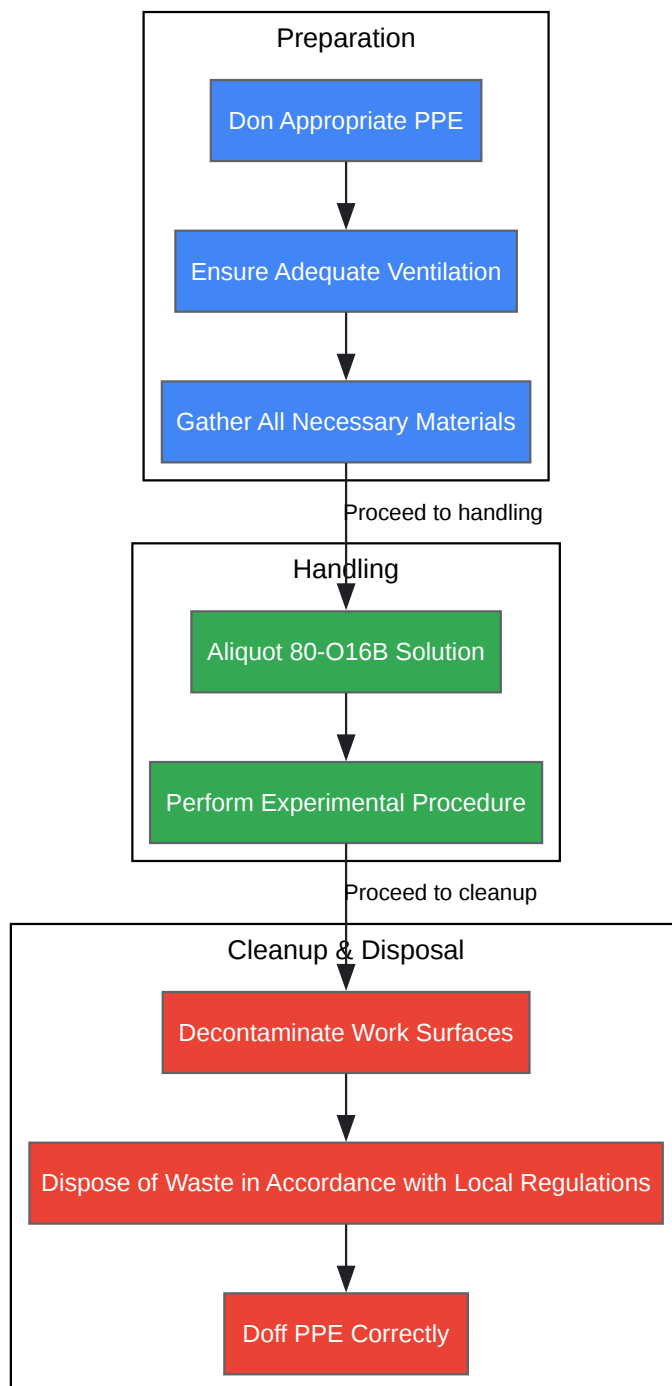
The Safety Data Sheet (SDS) for **80-O16B** identifies it as harmful if swallowed (Acute toxicity, oral, Category 4), a skin irritant (Category 2), and a cause of serious eye irritation (Category 2A)[1]. Therefore, stringent adherence to the following personal protective equipment guidelines is mandatory.

PPE Category	Required Equipment	Specifications
Eye and Face Protection	Safety goggles with side-shields or face shield	Must be worn at all times when handling the compound to prevent eye contact[1].
Hand Protection	Protective gloves	Chemical-resistant gloves (e.g., nitrile) are required. Inspect gloves prior to use and dispose of them in accordance with good laboratory practices.
Skin and Body Protection	Impervious clothing	A lab coat or other protective clothing should be worn to prevent skin contact[1].
Respiratory Protection	Suitable respirator	Use in a well-ventilated area. If aerosols may be generated, a suitable respirator is required[1].

Operational and Disposal Plans

A systematic approach to handling and disposal is critical to mitigate risks. The following experimental workflow outlines the necessary steps from preparation to disposal.

Figure 1: Safe Handling Workflow for 80-O16B

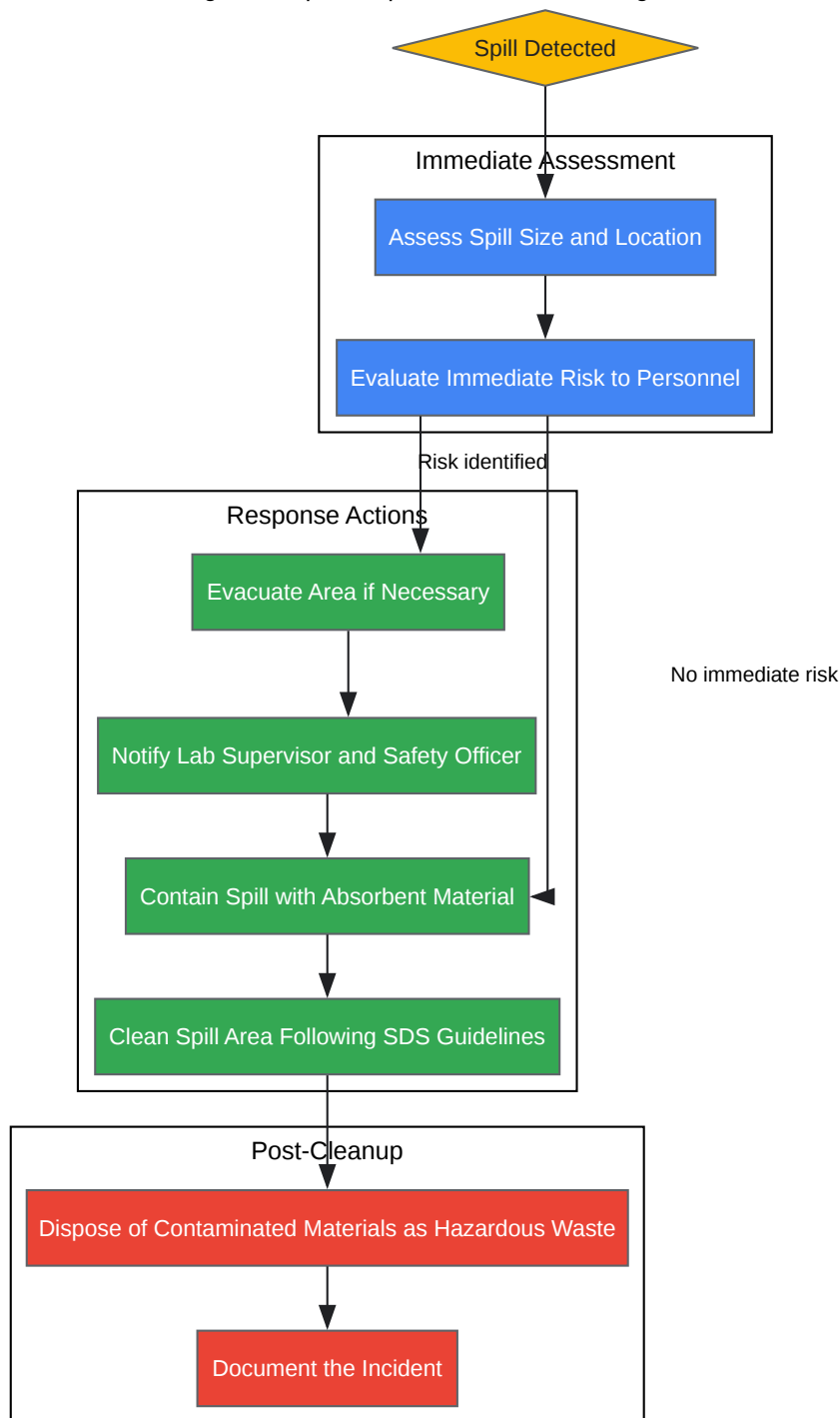


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Caption: Figure 1: Safe Handling Workflow for **80-O16B**.

In the event of a spill, a clear and immediate response is necessary to ensure safety and minimize contamination.

Figure 2: Spill Response Decision-Making



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Caption: Figure 2: Spill Response Decision-Making.

Experimental Protocols

First Aid Measures

In case of exposure to **80-O16B**, the following first aid measures should be taken immediately^[1]:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Check for and remove any contact lenses. Get medical attention.
- **Skin Contact:** In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
- **Inhalation:** Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Get medical attention.
- **Ingestion:** Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Get medical attention.

Disposal Considerations

All waste materials contaminated with **80-O16B** should be treated as hazardous waste. Dispose of contents and container in accordance with all local, regional, national and international regulations^[1]. Do not allow the product to enter drains^[1]. As **80-O16B** is formulated in ethanol, a flammable solvent, appropriate precautions for flammable liquid waste must also be taken. The use of formulated alkaline cleaning agents has been shown to be effective in cleaning lipid nanoparticles and may be considered for decontamination of equipment^[2].

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References

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- 2. pharmtech.com [pharmtech.com]
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